

# "5-Ethyl-2,2,6-trimethylheptane chemical formula C<sub>12</sub>H<sub>26</sub>"

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## Compound of Interest

Compound Name: 5-Ethyl-2,2,6-trimethylheptane

Cat. No.: B14557986

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## 5-Ethyl-2,2,6-trimethylheptane: A Technical Overview

Chemical Formula: C<sub>12</sub>H<sub>26</sub>

This technical guide provides a summary of the available information on **5-Ethyl-2,2,6-trimethylheptane** for an audience of researchers, scientists, and drug development professionals. The document outlines the known physicochemical properties of the compound.

It is important to note that, based on a comprehensive review of publicly available scientific literature, there is a significant lack of experimental data for **5-Ethyl-2,2,6-trimethylheptane**. Information regarding its synthesis, biological activity, and specific experimental applications is not readily available. Therefore, this guide focuses on the foundational chemical and physical data that has been computationally derived or estimated.

## Physicochemical Properties

The following table summarizes the key identifiers and physicochemical properties of **5-Ethyl-2,2,6-trimethylheptane**. The majority of this data is computed and sourced from chemical databases.

Property	Value	Source
IUPAC Name	5-Ethyl-2,2,6-trimethylheptane	[1]
Chemical Formula	C <sub>12</sub> H <sub>26</sub>	[1]
CAS Number	62199-15-9	[1]
Molecular Weight	170.33 g/mol	[1]
Exact Mass	170.203450829 Da	[1]
Boiling Point	187°C (estimated)	[2]
Melting Point	-50.8°C (estimated)	[2]
Density	0.7520 g/cm <sup>3</sup> (estimated)	[2]
Refractive Index	1.4217 (estimated)	[2]
XLogP3	5.7	[1]
Topological Polar Surface Area	0 Å <sup>2</sup>	[1]
SMILES	<chem>CCC(CCC(C)(C)C)C(C)C</chem>	[1]
InChI	InChI=1S/C12H26/c1-7-11(10(2)3)8-9-12(4,5)6/h10-11H,7-9H2,1-6H3	[1]
InChIKey	LYZRWXZZVRWJHX-UHFFFAOYSA-N	[1]

## Experimental Protocols

A thorough search of scientific databases and literature reveals no specific, documented experimental protocols for the synthesis of **5-Ethyl-2,2,6-trimethylheptane**. As a highly branched alkane, its synthesis would likely involve multi-step organic chemistry procedures, potentially utilizing Grignard reagents, Wittig reactions, or other carbon-carbon bond-forming reactions, followed by reduction of any functional groups. However, without published methods, any proposed synthetic route would be purely theoretical.

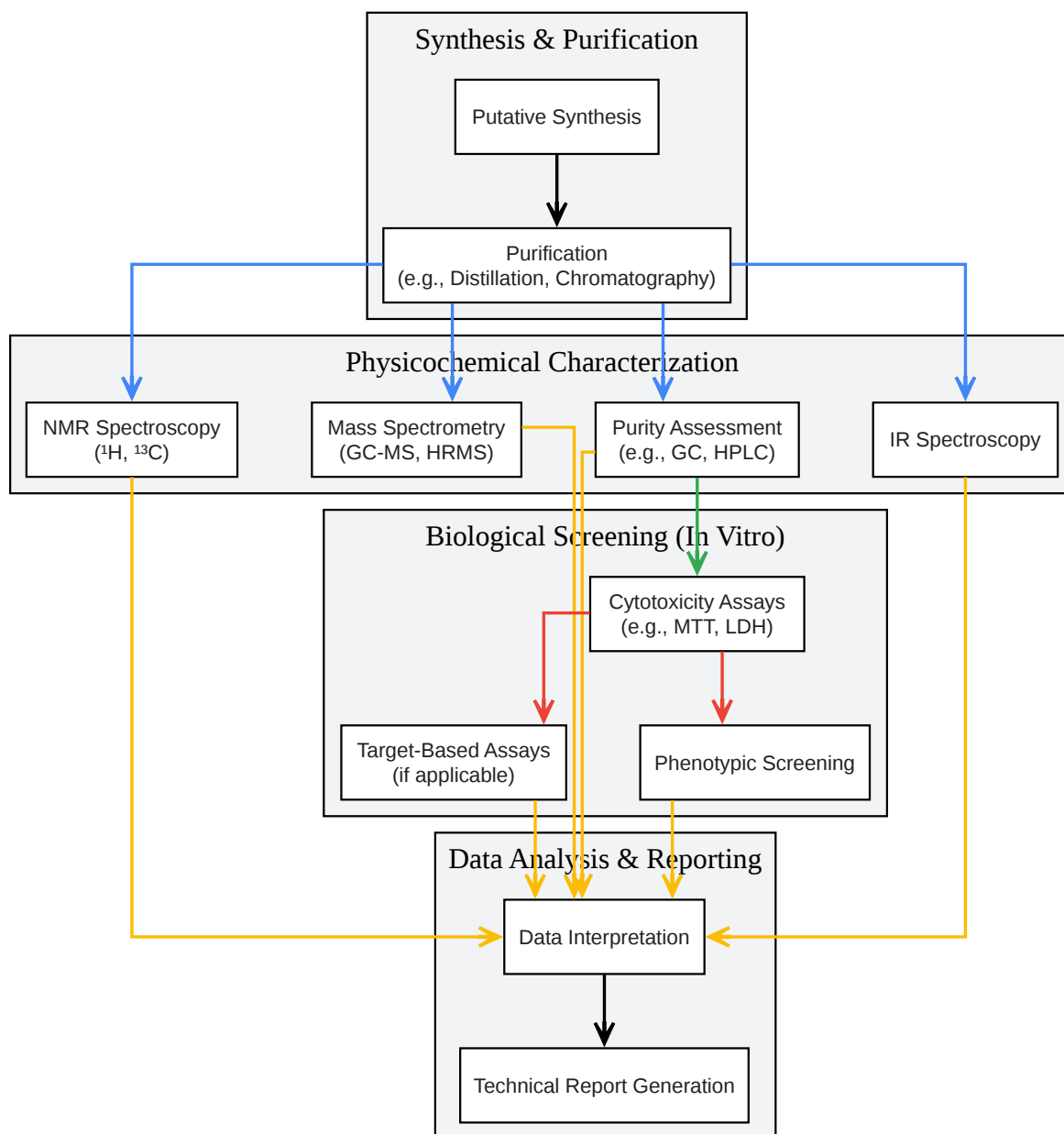
Similarly, no standardized analytical protocols for the identification and quantification of this specific compound have been published. General methods for alkane analysis, such as gas chromatography-mass spectrometry (GC-MS), would be applicable.

## Biological Activity and Drug Development Relevance

There is currently no available information in peer-reviewed literature to suggest that **5-Ethyl-2,2,6-trimethylheptane** has any specific biological activity or has been investigated in the context of drug development. No studies detailing its interaction with biological targets, its metabolic pathways, or its toxicological profile have been found. Consequently, there are no known signaling pathways associated with this compound.

## Hypothetical Experimental Workflow

In the absence of specific experimental data for **5-Ethyl-2,2,6-trimethylheptane**, the following diagram illustrates a general and hypothetical workflow for the initial characterization and biological screening of a novel, unstudied chemical compound. This represents a logical relationship between different stages of preliminary research.



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Caption: Hypothetical workflow for novel compound characterization.

This diagram outlines a logical progression from the synthesis and purification of a new chemical entity to its structural confirmation, purity assessment, and initial in vitro biological evaluation. This serves as a representative model for the type of experimental workflow that would be necessary to begin to understand the properties and potential applications of a compound like **5-Ethyl-2,2,6-trimethylheptane**.

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## References

- 1. 5-Ethyl-2,2,6-trimethylheptane | C<sub>12</sub>H<sub>26</sub> | CID 53428766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,2,6-trimethyl-5-ethylheptane [chemicalbook.com]
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